

Personal protective equipment for handling GSK2163632A

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Compound of Interest

Compound Name: GSK2163632A

Cat. No.: B1672367

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Essential Safety and Handling Guide for GSK2163632A

Disclaimer: This document provides general guidance for handling **GSK2163632A** based on standard laboratory practices for research chemicals. A specific Material Safety Data Sheet (MSDS) for **GSK2163632A** was not located in the public domain. Researchers must consult with their institution's Environmental Health and Safety (EHS) department to conduct a thorough risk assessment before commencing any work with this compound.

GSK2163632A is an insulin-like growth factor 1 receptor inhibitor intended for research use only.^[1] Due to the absence of specific safety data, this compound should be handled as a potentially hazardous substance. The following guidelines are designed to provide essential safety and logistical information for researchers, scientists, and drug development professionals.

Personal Protective Equipment (PPE)

Appropriate personal protective equipment is critical to minimize exposure to potentially hazardous research compounds. The following table summarizes the recommended PPE for handling **GSK2163632A**.

PPE Category	Recommendation
Hand Protection	Chemical-resistant nitrile gloves should be worn. [2][3] Consider double-gloving for added protection.
Eye Protection	ANSI Z87.1 compliant safety glasses with side shields or chemical splash goggles are required. [4]
Protective Clothing	A lab coat should be worn at all times. For procedures with a higher risk of splashes, consider a chemically resistant apron or coveralls.
Respiratory Protection	If there is a risk of generating aerosols or dust, a properly fitted respirator (e.g., N95 or higher) should be used within a fume hood.

Operational and Disposal Plans

A systematic approach to handling and disposal is essential for laboratory safety and regulatory compliance.

Receiving and Storage:

- Upon receipt, visually inspect the container for any damage or leaks.
- Store the compound in a cool, dry, and dark place. [1]
- Short-term storage is recommended at 0 - 4°C, while long-term storage should be at -20°C. [1]
- Keep the container tightly sealed and clearly labeled.

Handling:

- All handling of **GSK2163632A** should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.

- Avoid direct contact with skin, eyes, and clothing.
- Do not eat, drink, or smoke in areas where the compound is handled.[\[5\]](#)
- Wash hands thoroughly after handling.[\[5\]](#)

Spill Management:

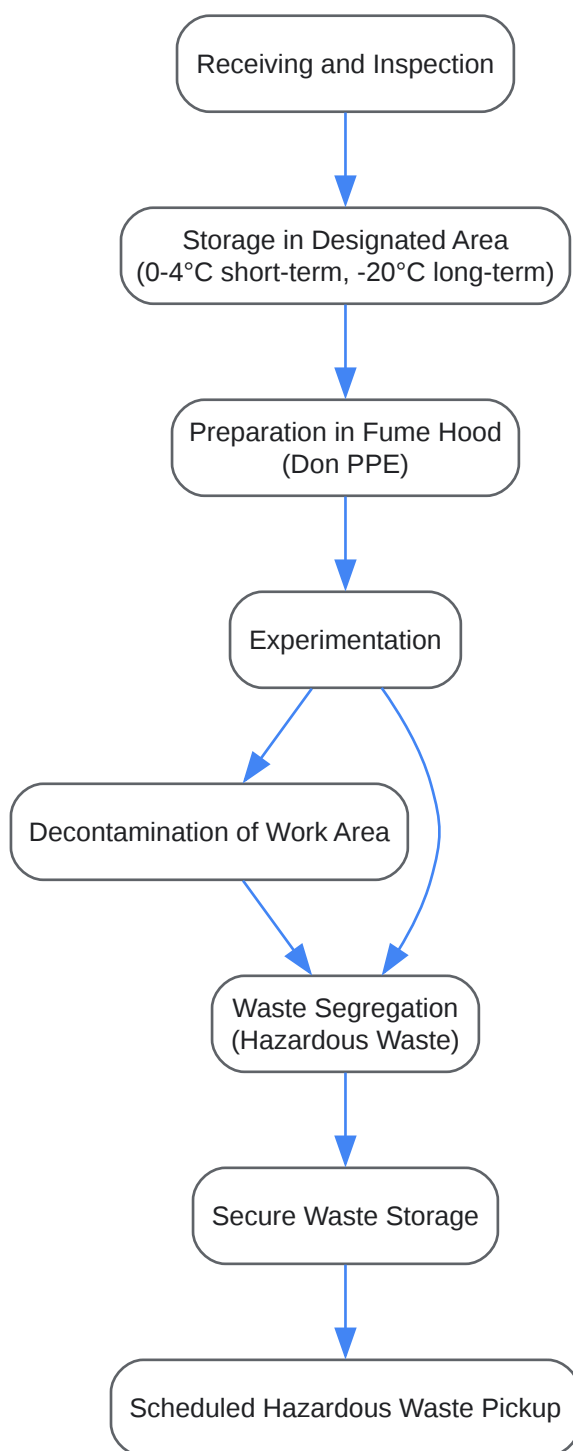
- In case of a spill, evacuate the immediate area.
- Wear appropriate PPE, including respiratory protection, before attempting to clean up.
- Absorb the spill with an inert material (e.g., vermiculite, sand) and place it in a sealed container for disposal.
- Ventilate the area and wash the spill site after the material has been removed.

Disposal:

- Dispose of waste containing **GSK2163632A** as hazardous chemical waste.
- Follow all local, state, and federal regulations for hazardous waste disposal.[\[6\]](#)[\[7\]](#)
- Do not dispose of the compound down the drain or in the regular trash.

Experimental Workflow

The following diagram illustrates a standard workflow for handling a potent research compound like **GSK2163632A**.



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Caption: Workflow for Safe Handling of **GSK2163632A**.

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